

Technical Support Center: MLCK Inhibitor Peptide 18

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Compound of Interest

Compound Name: *MLCK inhibitor peptide 18*

Cat. No.: *B549483*

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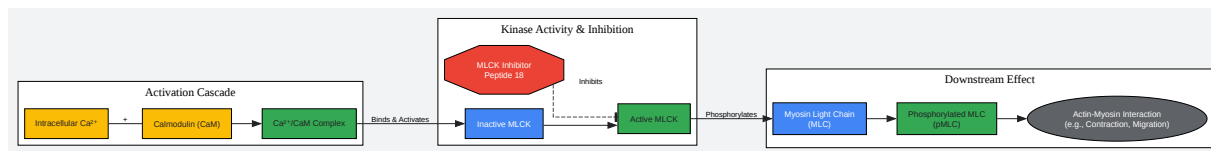
This guide provides troubleshooting advice and answers to frequently asked questions for researchers encountering issues with **MLCK inhibitor peptide 18** in their assays.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for MLCK inhibitor peptide 18 and what pathway does it target?

Myosin Light Chain Kinase (MLCK) inhibitor peptide 18 is a selective and cell-permeable competitive inhibitor of MLCK.^[1] It functions by blocking the enzyme's activity, thereby preventing the phosphorylation of the regulatory light chain of myosin II (MLC). This phosphorylation is a critical step in enabling myosin II to interact with actin filaments to generate contractile force.

The peptide has a reported IC₅₀ value of 50 nM for MLCK and exhibits high selectivity, being 4,000-fold more selective for MLCK than for CaM kinase II (CaMPKII) and showing no inhibition of Protein Kinase A (PKA).^[2] The core signaling pathway is initiated by an increase in intracellular calcium (Ca²⁺), which binds to calmodulin (CaM). The Ca²⁺/CaM complex then binds to and activates MLCK.

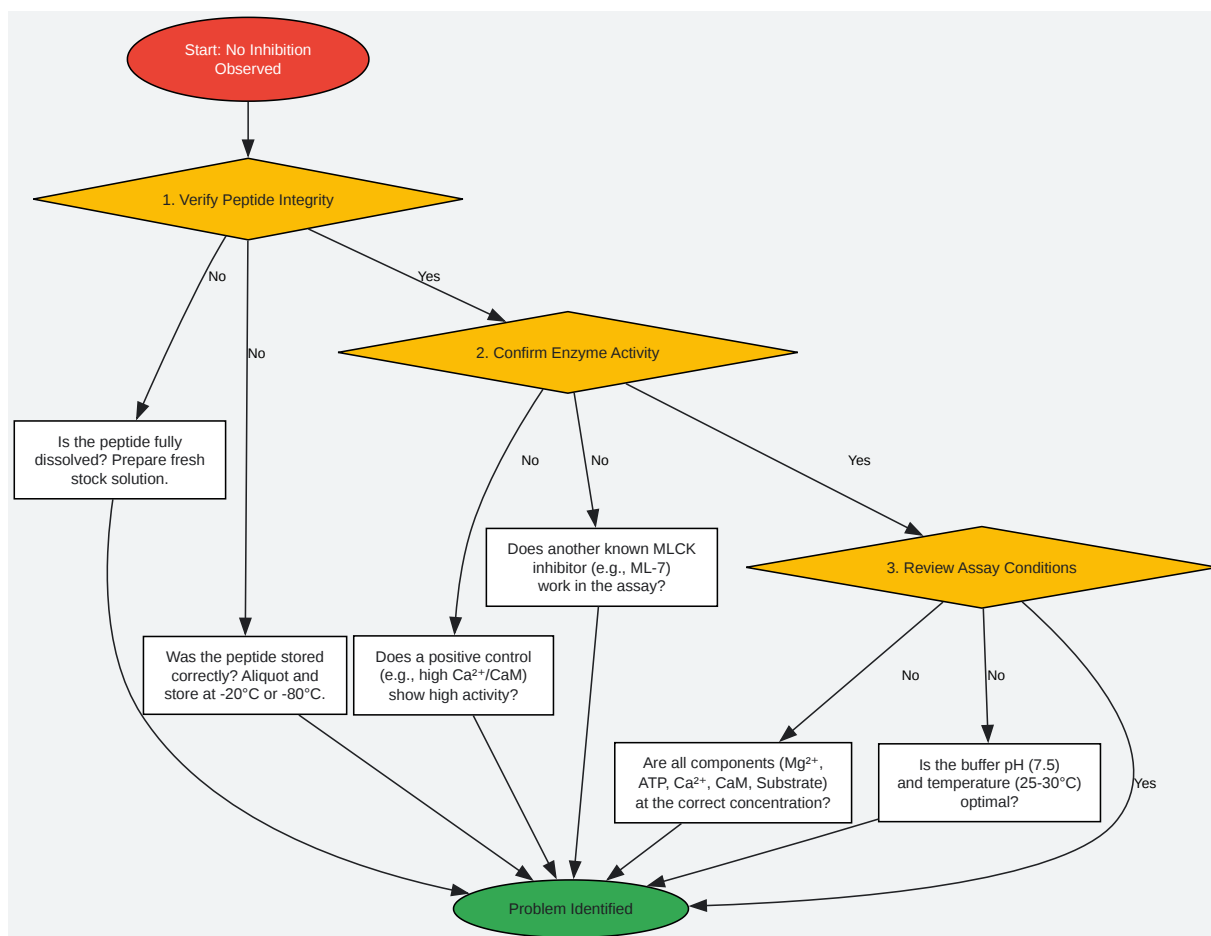


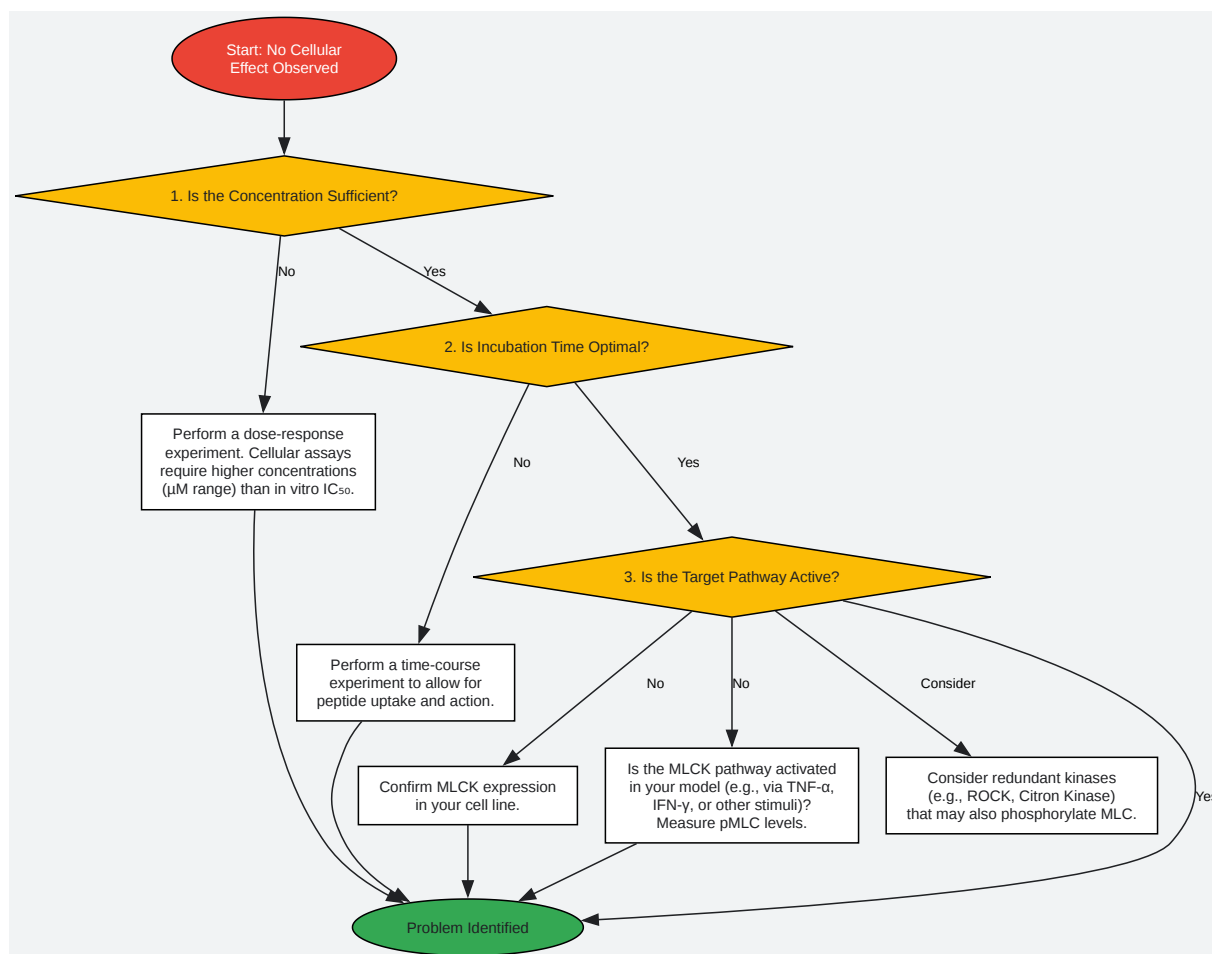
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Caption: MLCK activation and inhibition pathway.

Q2: My in vitro kinase assay shows no inhibition with Peptide 18. What should I check?

Failure to observe inhibition in an in vitro kinase assay can stem from several factors related to the peptide, the enzyme, or the assay conditions. Follow this troubleshooting workflow.





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References

- 1. lifescienceproduction.co.uk [lifescienceproduction.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
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